

# An In-depth Technical Guide to the Physicochemical Properties of n-Heptacosane

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## Compound of Interest

Compound Name: Heptacosane

Cat. No.: B1219689

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## Introduction

**n-Heptacosane** ( $C_{27}H_{56}$ ) is a long-chain saturated hydrocarbon belonging to the alkane series. [1] It is a naturally occurring compound found in the epicuticular waxes of plants and insects, where it plays a role in preventing water loss and protecting against environmental stressors.[1] In the context of research and drug development, **n-heptacosane** can serve as a reference standard, a component in formulation studies, and a building block for the synthesis of more complex molecules. A thorough understanding of its physicochemical properties is therefore essential for its effective application in these fields. This technical guide provides a comprehensive overview of the core physicochemical properties of **n-heptacosane**, complete with quantitative data, detailed experimental protocols, and a workflow for its thermal analysis.

## Core Physicochemical Properties

The key physicochemical properties of **n-heptacosane** are summarized in the tables below. These values represent a compilation of data from various sources and provide a solid foundation for its use in a laboratory or industrial setting.

## General and Molecular Properties

Property	Value	Reference
Chemical Name	n-Heptacosane	[1][2]
Synonyms	Heptacosane	[1]
CAS Number	593-49-7	
Molecular Formula	C <sub>27</sub> H <sub>56</sub>	
Molecular Weight	380.73 g/mol	
Appearance	White crystalline powder or crystals	

## Thermal and Physical Properties

Property	Value	Reference
Melting Point	58-60 °C (lit.)	
Boiling Point	442 °C (at 760 mmHg)	
	270 °C (at 15 mmHg)	
Density	0.7796 g/cm <sup>3</sup> (at 60 °C)	
Flash Point	248.00 °F (120.00 °C) (closed cup)	
Vapor Pressure	2.81 x 10 <sup>-7</sup> mmHg (at 25 °C, extrapolated)	
Refractive Index	1.4345 (at 65 °C)	

## Solubility Profile

Solvent	Solubility	Reference
Water	Insoluble	
Alcohol (Ethanol)	Soluble	
Benzene	Soluble	
Ethyl Acetate	Soluble (forms leaves upon crystallization)	
Organic Solvents	Generally soluble	

## Experimental Protocols

Accurate determination of physicochemical properties is paramount for the reliable application of **n-heptacosane**. The following sections outline the methodologies for key experimental procedures.

### Determination of Melting Point by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. It is a precise method for determining the melting point and heat of fusion.

Materials:

- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Analytical balance (accurate to  $\pm 0.01$  mg)
- **n-Heptacosane** sample (high purity)
- Inert gas supply (e.g., nitrogen)

#### Procedure:

- **Sample Preparation:** Accurately weigh 5-10 mg of the n-**heptacosane** sample into a hermetic aluminum pan.
- **Encapsulation:** Seal the pan with a lid using a sample press. Ensure a proper seal to prevent any loss of sample during heating.
- **Instrument Setup:** Place the sealed sample pan and an empty reference pan into the DSC cell.
- **Thermal Program:**
  - Equilibrate the cell at a temperature below the expected melting point (e.g., 25 °C).
  - Ramp the temperature at a controlled rate (e.g., 10 °C/min) to a temperature above the melting point (e.g., 80 °C).
  - Maintain an inert atmosphere by purging the cell with nitrogen gas at a constant flow rate (e.g., 50 mL/min).
- **Data Analysis:** The melting point is determined as the onset temperature of the melting endotherm on the resulting thermogram. The area under the peak corresponds to the enthalpy of fusion.

## Determination of Boiling Point

Due to the high boiling point of n-**heptacosane** at atmospheric pressure, determination is often performed under reduced pressure to prevent thermal decomposition.

#### Materials:

- Distillation apparatus with a vacuum pump
- Heating mantle
- Thermometer

- Manometer

#### Procedure:

- Apparatus Setup: Assemble a distillation apparatus suitable for vacuum distillation.
- Sample Introduction: Place a known quantity of n-**heptacosane** into the distillation flask.
- Vacuum Application: Gradually reduce the pressure inside the apparatus to the desired level using a vacuum pump and monitor with a manometer.
- Heating: Gently heat the distillation flask.
- Boiling Point Measurement: Record the temperature at which the liquid boils and the corresponding pressure. The boiling point at atmospheric pressure can be extrapolated from data obtained at reduced pressures.

## Determination of Density

The density of solid n-**heptacosane** can be determined by the pycnometer method.

#### Materials:

- Pycnometer (a flask with a specific volume)
- Analytical balance
- A liquid in which n-**heptacosane** is insoluble and which has a known density (e.g., water with a surfactant)
- Thermostatic bath

#### Procedure:

- Mass of Empty Pycnometer: Weigh the clean and dry pycnometer.
- Mass of Pycnometer with Sample: Add a known mass of n-**heptacosane** to the pycnometer and weigh it.

- **Mass of Pycnometer with Sample and Liquid:** Fill the pycnometer containing the sample with the displacement liquid of known density. Ensure no air bubbles are trapped. Weigh the filled pycnometer.
- **Mass of Pycnometer with Liquid:** Empty, clean, and dry the pycnometer. Fill it completely with the displacement liquid and weigh it.
- **Calculation:** The density of n-**heptacosane** is calculated using the masses obtained and the known density of the displacement liquid. The entire procedure should be conducted at a constant temperature maintained by a thermostatic bath.

## Determination of Solubility

A qualitative assessment of solubility can be performed by simple dissolution tests.

Materials:

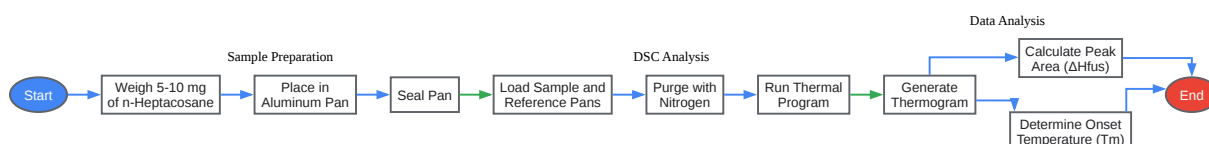
- Test tubes
- Vortex mixer
- n-**Heptacosane** sample
- Various solvents (e.g., water, ethanol, acetone, hexane)

Procedure:

- **Sample and Solvent Addition:** Add a small, known amount of n-**heptacosane** (e.g., 10 mg) to a test tube.
- **Solvent Addition:** Add a specific volume of the solvent to be tested (e.g., 1 mL).
- **Mixing:** Vigorously mix the contents of the test tube using a vortex mixer for a set period (e.g., 1 minute).
- **Observation:** Visually inspect the mixture to determine if the solid has dissolved completely, partially, or not at all. The observation of a clear solution indicates solubility.

## Workflow and Visualization

The following diagram illustrates a typical experimental workflow for the determination of the melting point of n-heptacosane using Differential Scanning Calorimetry.



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## References

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